

(4S)-4,5-dihydroxy-2-oxopentanoic acid: An Undiscovered Moiety in Scientific Literature

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Compound of Interest

Compound Name: (4S)-4,5-dihydroxy-2-oxopentanoic acid

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A comprehensive review of publicly available scientific databases and literature reveals a significant lack of information on the discovery, isolation, and biological characterization of **(4S)-4,5-dihydroxy-2-oxopentanoic acid**. This specific stereoisomer of dihydroxy-2-oxopentanoic acid appears to be an uncharacterized molecule, with no detailed experimental protocols, quantitative data, or established biological functions reported.

While the broader class of hydroxy- and dihydroxy-pentanoic acid derivatives has been a subject of scientific inquiry, information directly pertaining to the **(4S)-4,5-dihydroxy-2-oxopentanoic acid** isomer is conspicuously absent. Searches for its discovery, methods of isolation from natural sources, or synthetic routes have not yielded any specific publications. Consequently, the core requirements for an in-depth technical guide—including quantitative data, detailed experimental protocols, and associated signaling pathways—cannot be fulfilled at this time.

For context, related but structurally distinct compounds have been identified and studied. For instance, 4-hydroxy-2-oxopentanoic acid is a known metabolite, formed by the decarboxylation of 4-oxalocrotonate. Its degradation is mediated by 4-hydroxy-2-oxovalerate aldolase, yielding acetaldehyde and pyruvate. However, this compound lacks the second hydroxyl group present in the molecule of interest.

Similarly, a versatile synthesis strategy has been reported for 4,5-dihydroxy-2,3-pentanedione (DPD), a precursor to the bacterial signaling molecule Autoinducer-2 (AI-2). While this molecule

shares the 4,5-dihydroxy feature, it possesses a diketone functional group, distinguishing it from the 2-oxo-acid structure of the requested compound.

The absence of dedicated research on **(4S)-4,5-dihydroxy-2-oxopentanoic acid** suggests several possibilities: the compound may be a transient metabolic intermediate that has yet to be isolated and characterized, it may not be naturally occurring, or it may have been synthesized as part of a larger chemical library but not individually reported or studied.

Due to the lack of available data, it is not possible to provide the requested tables of quantitative data, detailed experimental protocols, or diagrams of signaling pathways. The creation of such a technical guide would necessitate novel primary research to first discover, isolate or synthesize, and then characterize the biological activity of **(4S)-4,5-dihydroxy-2-oxopentanoic acid**. At present, this foundational information does not appear to exist in the public scientific domain.

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